

# Application Note: Quantitative Fatty Acid Profiling in Oilseed Crops Using Stearic Acid-<sup>13</sup>C<sub>18</sub>

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## Compound of Interest

Compound Name: Stearic acid-<sup>13</sup>C<sub>18</sub>

Cat. No.: B1627097

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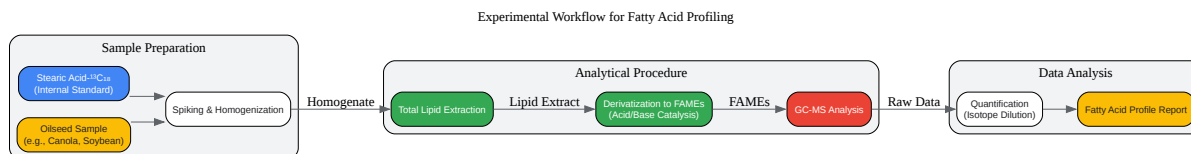
Audience: Researchers, scientists, and drug development professionals.

## Introduction

Accurate quantification of fatty acid composition in oilseed crops is crucial for nutritional analysis, biofuel development, and industrial applications. The inherent variability in sample preparation, extraction efficiency, and instrument response can pose significant challenges to achieving precise and reliable results. The stable isotope dilution technique, employing a labeled internal standard, is the gold standard for quantitative analysis in mass spectrometry.[1][2] This application note details a robust protocol for the fatty acid profiling of oilseed crops using Stearic Acid-<sup>13</sup>C<sub>18</sub> as an internal standard. Stearic Acid-<sup>13</sup>C<sub>18</sub>, being chemically identical to its endogenous counterpart, co-elutes and co-ionizes, effectively correcting for variations throughout the analytical process, from extraction to detection.[1][3] The protocol involves lipid extraction, derivatization to fatty acid methyl esters (FAMES), and subsequent analysis by Gas Chromatography-Mass Spectrometry (GC-MS).[4]

## Overall Experimental Workflow

The following diagram illustrates the complete workflow from oilseed sample preparation to final quantitative analysis of the fatty acid profile.



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## References

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